

Application Note: Laboratory-Scale Generation of Bromine from Sodium Bromate

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Compound of Interest

Compound Name: sodium;bromate

Cat. No.: B7765957

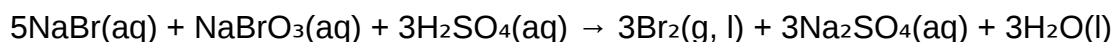
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Introduction

This application note provides a detailed protocol for the laboratory-scale generation of elemental bromine (Br_2) through the reaction of sodium bromate (NaBrO_3) with a bromide salt in an acidic medium. This method is a common and effective way to produce bromine for various research and development applications, including its use as a brominating agent in organic synthesis. The reaction proceeds via the comproportionation of bromate (oxidation state +5) and bromide (oxidation state -1) to form bromine (oxidation state 0).

Core Reaction:

The fundamental chemical transformation is the acid-catalyzed reaction between sodium bromate and a bromide salt, typically sodium bromide (NaBr) or potassium bromide (KBr).^[1] The overall balanced chemical equation using sodium bromide and sulfuric acid is:



Safety Precautions

Extreme caution must be exercised during this procedure. Bromine is a highly toxic, corrosive, and volatile substance.

- Engineering Controls: All work must be conducted in a certified chemical fume hood with adequate ventilation.^[2] The sash should be kept as low as possible.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical splash goggles and a face shield are mandatory.^[2]^[3]
 - Hand Protection: Wear heavy-duty, chemical-resistant gloves (e.g., fluorinated rubber or neoprene).^[2] Nitrile gloves offer minimal protection and should be changed immediately upon contact.^[4]
 - Body Protection: A lab coat, closed-toe shoes, and long pants are required.^[2] A chemical-resistant apron is also recommended.
 - Respiratory Protection: In case of a spill or inadequate ventilation, a respirator with an appropriate cartridge for acid gases and halogens is necessary.^[2]
- Spill and Emergency Procedures:
 - A neutralizing agent, such as a 5-10% solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$), should be readily available to neutralize any spills.^[4]
 - An emergency eyewash station and safety shower must be immediately accessible.
 - Familiarize yourself with the appropriate first aid measures for bromine exposure, which include immediate flushing of the affected area with copious amounts of water for at least 15-30 minutes and seeking immediate medical attention.^[2]^[3]

Experimental Protocol

This protocol details the generation of bromine from sodium bromate and sodium bromide.

Materials and Equipment:

- Sodium bromate (NaBrO_3)

- Sodium bromide (NaBr)
- Concentrated sulfuric acid (H₂SO₄, 98%)
- Distilled water
- Ice bath
- Three-neck round-bottom flask
- Dropping funnel (addition funnel)
- Condenser (with cooling water supply)
- Gas outlet adapter/bubbler
- Heating mantle with a magnetic stirrer and stir bar
- Collection flask (receiving flask)
- Glassware and tubing resistant to bromine (e.g., borosilicate glass, Teflon).[\[2\]](#)

Procedure:

- Apparatus Setup:
 - Assemble the reaction apparatus in a chemical fume hood as illustrated in the workflow diagram below.
 - Place a 250 mL three-neck round-bottom flask in a heating mantle on a magnetic stirrer.
 - Fit a dropping funnel into the central neck of the flask.
 - Attach a condenser to one of the side necks and ensure cooling water is flowing (in at the bottom, out at the top).
 - Connect the top of the condenser to a gas outlet that directs any vapor to a scrubber containing sodium thiosulfate solution.

- The third neck can be stoppered.
- Place a collection flask at the end of the condenser, cooled in an ice bath, to collect the liquid bromine.
- Reagent Preparation:
 - In the three-neck flask, dissolve sodium bromide (NaBr) and sodium bromate (NaBrO₃) in distilled water. Refer to Table 1 for specific quantities.
 - Slowly and carefully prepare a dilute solution of sulfuric acid by adding concentrated sulfuric acid to cold distilled water in a separate beaker. Always add acid to water, never the reverse. Allow the solution to cool to room temperature.
- Reaction Execution:
 - Begin stirring the solution of sodium bromide and sodium bromate in the reaction flask.
 - Slowly add the cooled, dilute sulfuric acid from the dropping funnel to the reaction mixture over a period of 30-60 minutes.^[5] The addition should be dropwise.
 - An exothermic reaction will occur, and the solution will turn a reddish-brown color as bromine is formed.^[5] Vapors of bromine will be visible.^[1]
 - After the addition of the acid is complete, gently heat the mixture using the heating mantle to distill the bromine. The boiling point of bromine is 58.8 °C.
 - The bromine vapor will pass through the condenser and collect as a dense, reddish-brown liquid in the cooled receiving flask.^[1]
- Product Collection and Storage:
 - Continue the distillation until no more bromine is collected.
 - The collected liquid bromine may contain some water. It can be dried by separating the lower bromine layer from the upper aqueous layer using a separatory funnel and then treating it with a small amount of concentrated sulfuric acid.

- Store the purified bromine in a tightly sealed, glass-stoppered bottle in a cool, dark, and well-ventilated area, away from combustible materials.[\[2\]](#)

Data Presentation

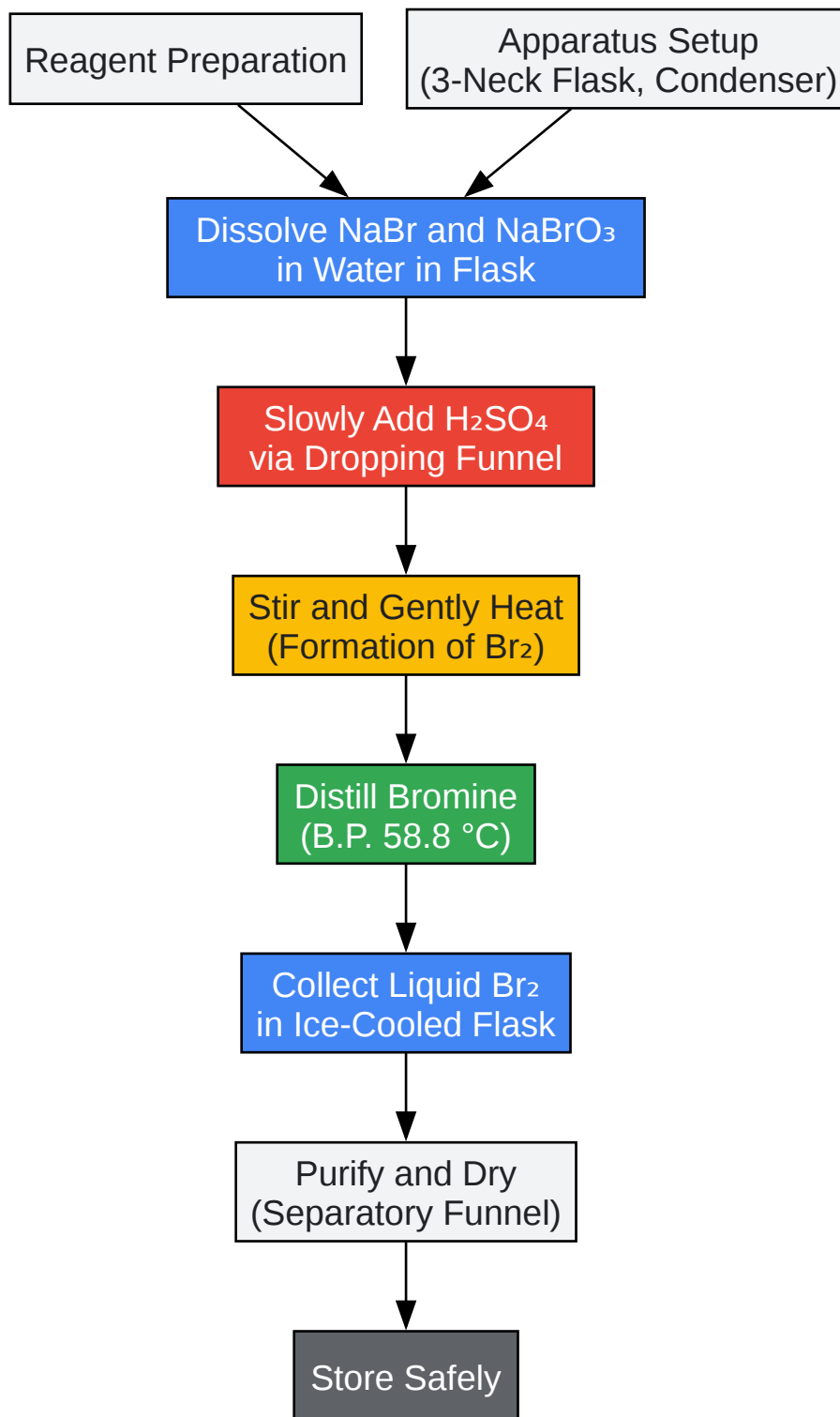
Table 1: Reagent Quantities and Expected Yield

Reagent	Molar Mass (g/mol)	Moles (mol)	Mass (g)	Volume (mL)	Notes
Sodium Bromate (NaBrO ₃)	150.89	0.1	15.09	-	Limiting reagent
Sodium Bromide (NaBr)	102.89	0.5	51.45	-	5:1 molar ratio to NaBrO ₃
Sulfuric Acid (H ₂ SO ₄)	98.08	0.3	29.42	~16	Added as a dilute solution
Distilled Water	18.02	-	-	100	For dissolving salts
Product					
Bromine (Br ₂)	159.81	0.3	47.94	~15.3	Theoretical Yield

Note: The actual yield will be lower than the theoretical yield due to experimental losses.

Visualization

Workflow for Bromine Generation



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Caption: Experimental workflow for generating bromine.

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